

3-Buten-1-amine CAS number and safety information

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Compound of Interest

Compound Name: 3-Buten-1-amine

Cat. No.: B1219720

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An In-depth Technical Guide to **3-Buten-1-amine**: CAS Number and Safety Information

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Buten-1-amine, also known as homoallylamine, is a versatile primary aliphatic amine used in various organic syntheses and research applications. Its unique structure, containing both a primary amine and a terminal alkene, makes it a valuable building block for the synthesis of more complex molecules. This guide provides comprehensive technical information on its CAS number, chemical properties, and detailed safety protocols essential for researchers and professionals in drug development and other scientific fields.

Chemical Identification and Properties

CAS Number: 2524-49-4[1][2][3][4]

Synonyms: 1-Amino-3-butene, Homoallylamine[5]

Molecular Formula: C₄H₉N[1][2][6]

Molecular Weight: 71.12 g/mol [1][2][6]

Physical and Chemical Properties

The physical and chemical properties of **3-Buten-1-amine** are summarized in the table below.

Property	Value	Source
Boiling Point	74-77°C	[7]
Flash Point	-5°C (23°F)	[2]
Density	0.777 g/cm ³	[2][7]
Vapor Pressure	78.5 mmHg at 25°C	[7]
Solubility	Miscible with water	[1][2][7]
Appearance	Liquid	N/A
pKa	9.96 ± 0.10 (Predicted)	[7]

Safety Information

3-Buten-1-amine is classified as a hazardous chemical and requires strict safety precautions during handling and storage.

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following classification for **3-Buten-1-amine**:

Hazard Class	Category
Flammable Liquids	2
Skin Corrosion/Irritation	1B
Serious Eye Damage/Eye Irritation	1
Specific target organ toxicity (single exposure)	3 (Respiratory system)

Source:[5][6]

Signal Word: Danger[5][6]

GHS Pictograms:

 alt text

 alt text

 alt text

Hazard and Precautionary Statements

A summary of the GHS hazard (H) and precautionary (P) statements is provided below.

Type	Code	Statement
Hazard	H225	Highly flammable liquid and vapor. [2] [5] [6]
H314	Causes severe skin burns and eye damage. [2] [5] [6]	
H318	Causes serious eye damage. [2] [6]	
H335	May cause respiratory irritation. [5]	
Precautionary	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. [2] [5] [6]
P233	Keep container tightly closed. [2] [6]	
P260	Do not breathe dust/fume/gas/mist/vapors/spray. [2] [5] [6]	
P280	Wear protective gloves/protective clothing/eye protection/face protection. [5] [6]	
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. [2] [6]	
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. [2] [6]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if	

present and easy to do.

Continue rinsing.[2]

P310

Immediately call a POISON CENTER or doctor/physician. [2]

P403+P235

Store in a well-ventilated place. Keep cool.[6]

P501

Dispose of contents/container to an approved waste disposal plant.[2][6]

Transportation Information

Regulation	Information
UN Number	UN2733[2][5]
Proper Shipping Name	AMINES, FLAMMABLE, CORROSIVE, N.O.S. [3][5]
Transport Hazard Class	3[2][5]
Subsidiary Hazard Class	8[5]
Packing Group	II[2][5]

Experimental Protocols: Safe Handling and Emergency Procedures

The following protocols are derived from safety data sheets and are intended to provide guidance for the safe handling and use of **3-Buten-1-amine** in a laboratory setting.

Protocol 1: Personal Protective Equipment (PPE)

This protocol outlines the minimum PPE required when handling **3-Buten-1-amine**.

Objective: To prevent skin, eye, and respiratory exposure.

Materials:

- Chemical-resistant gloves (e.g., nitrile, neoprene)
- Safety goggles with side-shields or a face shield
- Flame-retardant laboratory coat
- Closed-toe shoes
- A properly fitted respirator with an organic vapor cartridge may be required for work with larger quantities or in poorly ventilated areas.

Procedure:

- Before handling **3-Buten-1-amine**, inspect all PPE for damage.
- Don the laboratory coat, ensuring it is fully buttoned.
- Put on safety goggles or a face shield.
- Wear chemical-resistant gloves. Ensure gloves are of the correct material and thickness for the duration of the task.
- If there is a risk of inhalation, use a respirator in accordance with your institution's safety guidelines.

Protocol 2: Safe Handling and Storage

This protocol describes the procedures for safely handling and storing **3-Buten-1-amine**.

Objective: To minimize the risk of fire, explosion, and exposure.

Procedure:

- All work with **3-Buten-1-amine** should be conducted in a well-ventilated chemical fume hood.^[5]
- Ensure an eyewash station and safety shower are readily accessible.^[5]

- Ground and bond containers when transferring material to prevent static discharge.[\[5\]](#)
- Use only non-sparking tools.[\[5\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.[\[5\]](#)
- Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[\[5\]](#)
- Store under an inert atmosphere (e.g., nitrogen) as the material is air sensitive.[\[2\]](#)[\[5\]](#)
- Incompatible materials to avoid include oxidizing agents and carbon dioxide.[\[5\]](#)

Protocol 3: Accidental Release Measures

This protocol provides steps to take in the event of a spill.

Objective: To safely contain and clean up a spill of **3-Buten-1-amine**.

Procedure:

- Evacuate all non-essential personnel from the spill area.
- Remove all sources of ignition.[\[5\]](#)
- Ventilate the area.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials.
- Collect the absorbed material into a suitable, labeled, and closed container for disposal.[\[5\]](#)
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Dispose of the waste in accordance with local, state, and federal regulations.

Protocol 4: First-Aid Measures

This protocol details the immediate first-aid steps to be taken in case of exposure.

Objective: To provide immediate care after exposure to **3-Buten-1-amine**.

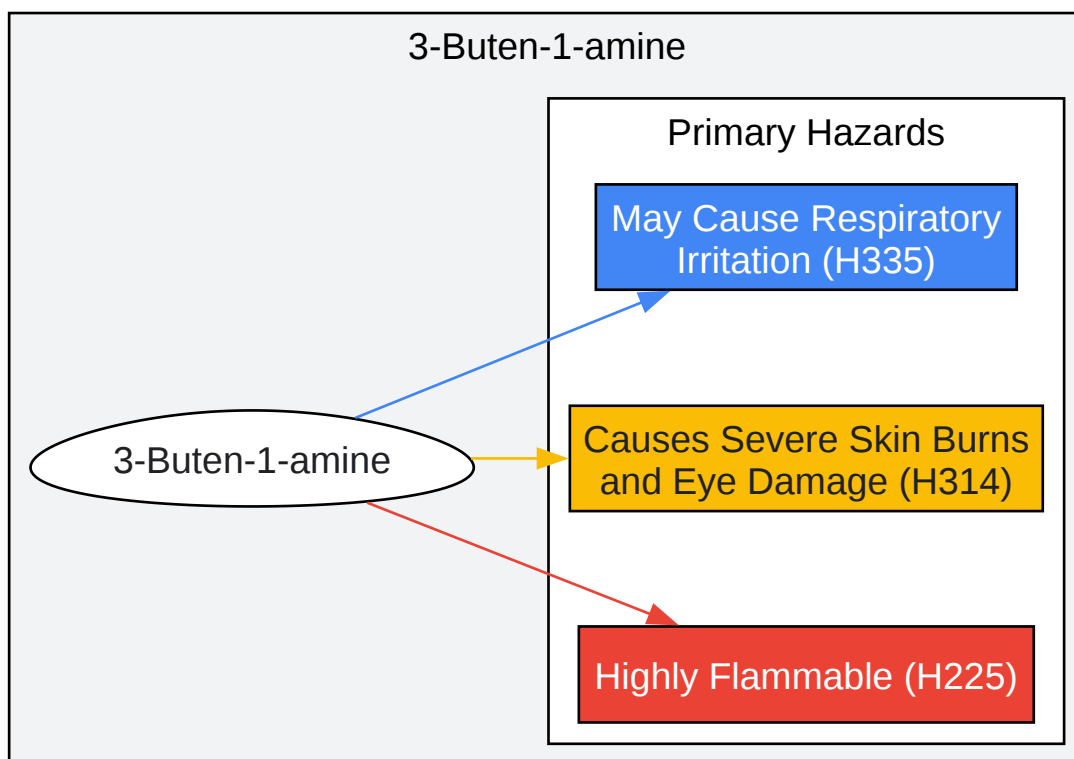
Procedure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[5\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[5\]](#)
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[5\]](#)

Visualizations

GHS Hazard Pathway

The following diagram illustrates the primary hazards associated with **3-Buten-1-amine**.

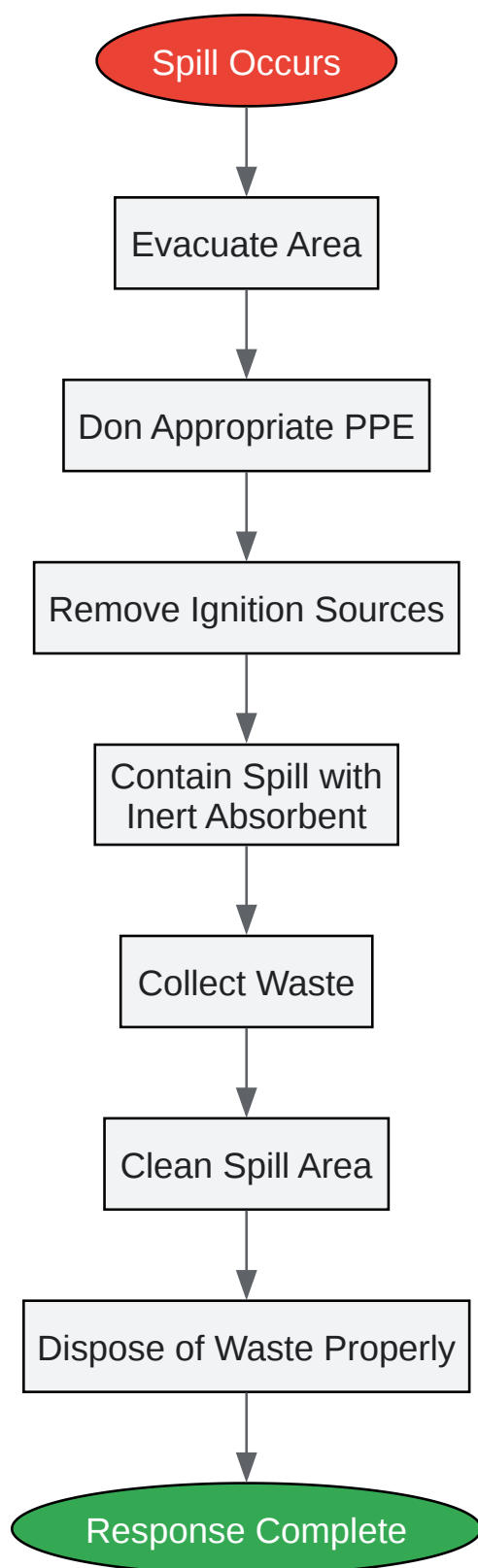


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Caption: GHS Hazards of **3-Buten-1-amine**

Spill Response Workflow

This diagram outlines the logical workflow for responding to a spill of **3-Buten-1-amine**.



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Caption: **3-Buten-1-amine** Spill Response Workflow

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